

4-Bromobenzenesulfonamide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzenesulfonamide

Cat. No.: B1198654

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An In-depth Technical Guide to **4-Bromobenzenesulfonamide**: Chemical Properties and Structure

Introduction

4-Bromobenzenesulfonamide is a versatile organic compound that serves as a crucial intermediate in pharmaceutical and chemical synthesis.^[1] Structurally, it is a sulfonamide derivative of bromobenzene. This compound is notably recognized as a metabolite of Ebrotidine, an H2-receptor antagonist.^{[2][3][4]} Its chemical properties, including the presence of a reactive bromine atom and a sulfonamide group, make it a valuable building block for the synthesis of more complex molecules, such as various substituted benzenesulfonamides and cobalt(III) complexes.^{[2][3]} This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and analytical characterization for researchers, scientists, and drug development professionals.

Chemical Structure and Identifiers

The molecular structure of **4-Bromobenzenesulfonamide** consists of a benzene ring substituted with a bromine atom and a sulfonamide group ($-\text{SO}_2\text{NH}_2$) at the para position.

Identifier	Value
IUPAC Name	4-bromobenzenesulfonamide[5][6]
CAS Number	701-34-8[3][4][5][6][7]
Molecular Formula	C ₆ H ₆ BrNO ₂ S[3][4][5][6][7]
SMILES	C1=CC(=CC=C1S(=O)(=O)N)Br[5]
InChI Key	STYQHICBPYRHQK-UHFFFAOYSA-N[3]
EC Number	629-330-9[5]
PubChem CID	69696[5]

Physicochemical Properties

The physical and chemical properties of **4-Bromobenzenesulfonamide** are summarized below. The compound is typically an off-white to white solid.[1][4]

Property	Value
Molecular Weight	236.09 g/mol [3][4][5][7]
Melting Point	163-167 °C[4]
Boiling Point	360.7°C (estimated)[4]
Density	1.80 g/cm ³ (estimated)[4]
Water Solubility	991.6 mg/L at 15 °C[4]
Solubility	Slightly soluble in DMSO and Methanol[4]
pKa	9.89 ± 0.10 (Predicted)[4]
LogP	1.0965[7]

Synthesis and Reactivity

4-Bromobenzenesulfonamide is commonly synthesized from 4-bromobenzenesulfonyl chloride through ammonolysis.[8] This reaction involves the nucleophilic substitution of the

chloride atom by ammonia.

Experimental Protocol: Synthesis of 4-Bromobenzenesulfonamide

This protocol is adapted from established laboratory procedures.[\[2\]](#)[\[4\]](#)

Materials:

- 4-Bromobenzenesulfonyl chloride
- Methanol
- Methanol/ammonia solution
- 25 mL single-neck flask
- Magnetic stirrer
- Nitrogen gas supply
- Rotary evaporator

Procedure:

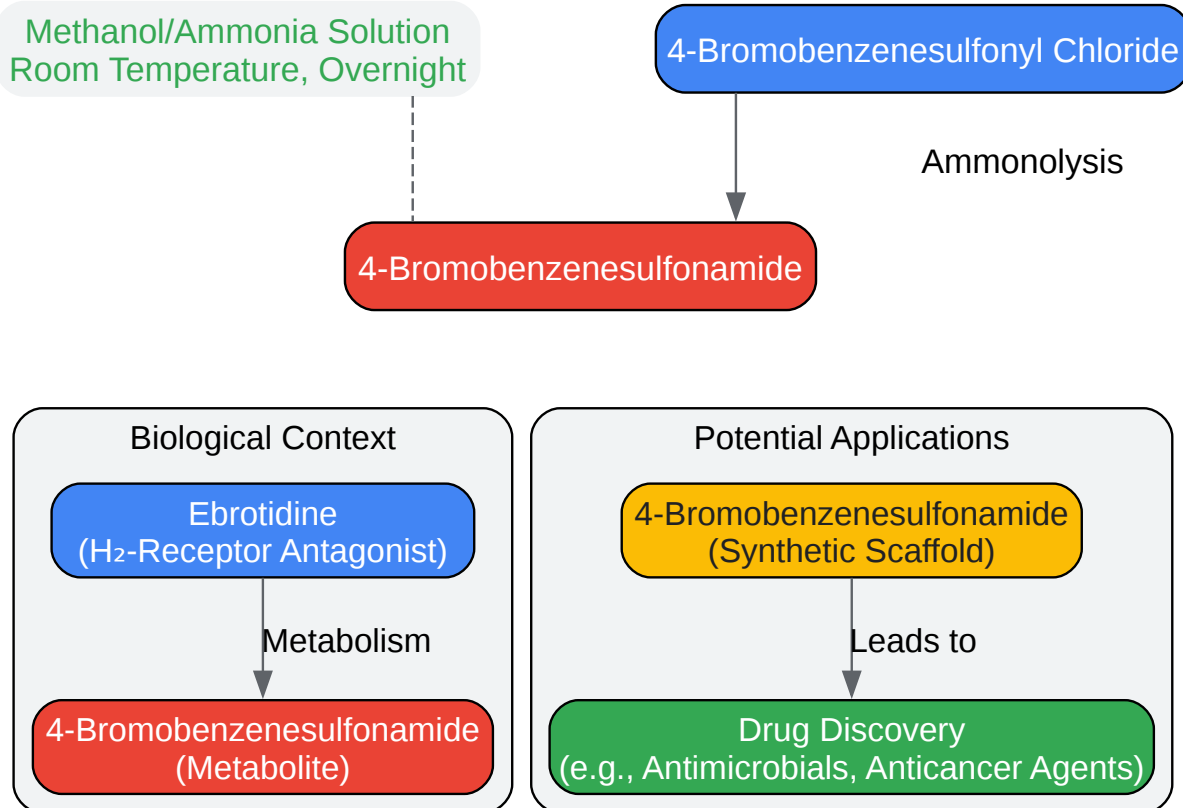
- Dissolve 1.0 g (3.9 mmol) of 4-bromobenzenesulfonyl chloride in 5 mL of methanol within a 25 mL single-neck flask.
- To this solution, add 5 mL of a methanol/ammonia solution in excess.
- Seal the flask and stir the reaction mixture at room temperature overnight under a nitrogen atmosphere.
- After the reaction is complete, concentrate the solution under reduced pressure using a rotary evaporator to remove the solvent.
- The resulting white solid is p-bromobenzenesulfonamide. The product can be used for subsequent reactions without further purification.[\[2\]](#)[\[4\]](#)

Expected Yield:

- Approximately 1.13 g (100% yield) of a white solid.[2][4]

Confirmation:

- The product can be confirmed by ion spray mass spectrometry, expecting a molecular ion peak $[M^+]$ at m/z 235.9.[2][4]



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- To cite this document: BenchChem. [4-Bromobenzenesulfonamide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198654#4-bromobenzenesulfonamide-chemical-properties-and-structure]

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